

N,N-Dimethyl-2-chloropropylamine Hydrochloride: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N,N-Dimethyl-2-chloropropylamine hydrochloride*

Cat. No.: B032990

[Get Quote](#)

CAS Number: 4584-49-0

This technical guide provides an in-depth overview of **N,N-Dimethyl-2-chloropropylamine hydrochloride**, a versatile chemical intermediate with significant applications in the pharmaceutical and agrochemical industries. This document is intended for researchers, scientists, and professionals involved in drug development and chemical synthesis.

Chemical and Physical Properties

N,N-Dimethyl-2-chloropropylamine hydrochloride, also known by synonyms such as β -(Dimethylamino)isopropyl chloride hydrochloride and 2-Chloro-1-(dimethylamino)propane hydrochloride, is a white to off-white crystalline solid.^{[1][2][3][4]} It is characterized by its high solubility in water and polar organic solvents like methanol and ethanol.^{[2][3]}

Property	Value	Reference(s)
CAS Number	4584-49-0	[1][5]
Molecular Formula	C ₅ H ₁₃ Cl ₂ N (CH ₃ CHClCH ₂ N(CH ₃) ₂ · HCl)	[1][2]
Molecular Weight	158.07 g/mol	[1][2][3][5]
Appearance	White to off-white crystalline powder/solid	[2][3][4]
Melting Point	187-190 °C	[2][4]
Solubility in Water	2000 mg/mL at 20°C	[2]
Purity	Typically available as 98% or 99% pure	[5][6][7]

Synthesis Protocols

The synthesis of **N,N-Dimethyl-2-chloropropylamine hydrochloride** can be achieved through various methods. Two common experimental protocols are detailed below.

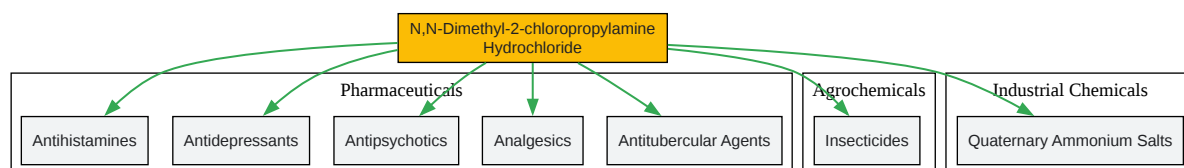
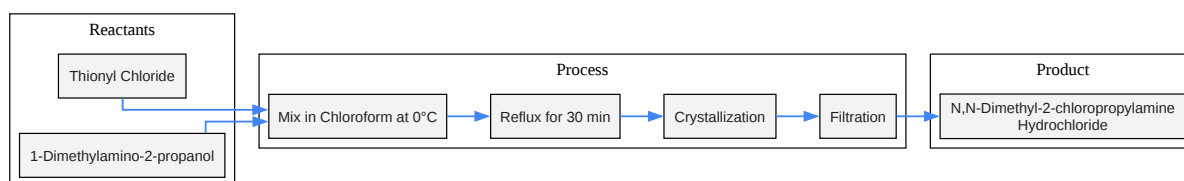
Synthesis from 1-Dimethylamino-2-propanol

A prevalent laboratory-scale synthesis involves the chlorination of 1-dimethylamino-2-propanol using thionyl chloride.[4][8]

Experimental Protocol:

- A solution of 1-dimethylamino-2-propanol in chloroform is prepared and cooled to approximately 0°C with continuous stirring.
- A solution of freshly distilled thionyl chloride in chloroform is added dropwise to the cooled solution.
- The reaction mixture is allowed to warm to ambient temperature over a period of 30 minutes.

- The mixture is then heated to reflux for an additional 30 minutes, during which any precipitated material should redissolve.
- As the reaction proceeds, **N,N-Dimethyl-2-chloropropylamine hydrochloride** begins to crystallize from the boiling solvent.
- After cooling, the reaction mixture is diluted with ether to facilitate complete precipitation.
- The solid product is collected by filtration.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. sigmaaldrich.com [sigmaaldrich.com]
- 2. 2-Chloro-N,N-dimethylpropylamine hydrochloride ; 2-Dimethylaminoisopropyl chloride hydrochloride (DMCPA-HCl) >99,8% - SYNTHETIKA [synthetika.eu.com]
- 3. 2-Chloropropyl dimethylamine hydrochloride | C₅H₁₃Cl₂N | CID 94294 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 2-Dimethylaminoisopropyl chloride hydrochloride | 4584-49-0 [chemicalbook.com]
- 5. 2-Chloro-N,N-dimethylpropylamine 98 4584-49-0 [sigmaaldrich.com]
- 6. CheMondis Marketplace [chemondis.com]
- 7. scbt.com [scbt.com]
- 8. 2-Dimethylaminoisopropyl chloride hydrochloride synthesis - chemicalbook [chemicalbook.com]
- To cite this document: BenchChem. [N,N-Dimethyl-2-chloropropylamine Hydrochloride: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b032990#n-n-dimethyl-2-chloropropylamine-hydrochloride-cas-number]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com